

# Application Notes and Protocols for Lead Carboxylates in Perovskite Solar Cells

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## Compound of Interest

Compound Name: *Lead diundec-10-enoate*

Cat. No.: *B15177139*

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Audience: Researchers, scientists, and drug development professionals.

Note on "**Lead Diundec-10-enoate**": Extensive literature searches did not yield any specific information, research articles, or established protocols on the use of "**lead diundec-10-enoate**" in the context of perovskite solar cells. This suggests that it is not a commonly utilized or reported compound in this field. However, other lead carboxylates, such as lead acetate, have been successfully employed as precursors for the fabrication of high-performance and stable perovskite solar cells. This document provides detailed application notes and protocols for lead acetate as a representative lead carboxylate, which may serve as a valuable reference for researchers interested in exploring similar long-chain lead carboxylate compounds.

## Introduction to Lead Acetate in Perovskite Solar Cell Fabrication

The use of non-halide lead sources, particularly lead acetate ( $\text{Pb}(\text{CH}_3\text{COO})_2$ ), has emerged as a promising alternative to the commonly used lead halides (e.g., lead iodide) for the synthesis of perovskite thin films.[1][2] Lead acetate offers several advantages, including its ability to produce smooth, high-quality perovskite films with fewer defects.[1] The crystallization process of the perovskite film can be more easily controlled, in part due to the facile removal of the acetate byproduct during the annealing process.[2] This approach has been successfully used to fabricate stable and efficient formamidinium-caesium mixed-cation perovskite solar cells, demonstrating its potential for large-scale manufacturing.[1][2]

## Data Presentation

The use of lead acetate as a precursor has led to the fabrication of highly efficient and stable perovskite solar cells. The performance metrics of these devices are summarized in the table below.

Precursor System	Device Structure	Power Conversion Efficiency (PCE)	Open-Circuit Voltage (Voc)	Short-Circuit Current Density (Jsc)	Fill Factor (FF)	Stability	Reference
Lead Acetate-based Formamidinium-Caesium Perovskite	FTO/TiO <sub>2</sub> /Perovskite/spiro-OMeTAD/Ag	21.0%	Not Specified	Not Specified	Not Specified	No efficiency loss after 3,300 hours at 65°C	<a href="#">[1]</a> <a href="#">[2]</a>
Lead Acetate-based Formamidinium-Caesium Perovskite Mini-Module	Not Specified	18.8%	Not Specified	Not Specified	Not Specified	Not Specified	<a href="#">[1]</a> <a href="#">[2]</a>

Lead							
Acetate-							
based							
Methyla							
mmoniu	FTO/TiO <sub>2</sub>					Negligibl	
m Lead	/Perovski					e	
Iodide	te/spiro-	13.71%	Not	Not	Not	hysteresi	[3]
Perovskit	OMeTAD		Specified	Specified	Specified	s	
e with	/Ag						
Solvent							
Vapor							
Annealin							
g							

## Experimental Protocols

The following protocols are based on methodologies reported for the fabrication of perovskite solar cells using a lead acetate precursor.

### Protocol 1: Preparation of Lead Acetate-Based Perovskite Precursor Solution

This protocol describes the preparation of a precursor solution for formamidinium-caesium lead perovskite films.

Materials:

- Lead Acetate (Pb(OAc)<sub>2</sub>)
- Formamidinium Iodide (FAI)
- Caesium Iodide (CsI)
- Ammonium Iodide (NH<sub>4</sub>I)
- N,N-Dimethylformamide (DMF)

- Dimethyl Sulfoxide (DMSO)

Procedure:

- Prepare the desired molar concentrations of  $\text{Pb}(\text{OAc})_2$ , FAI, CsI, and  $\text{NH}_4\text{I}$  in a mixed solvent of DMF and DMSO. The exact ratios will depend on the target perovskite composition.
- Dissolve the precursor components in the solvent mixture by stirring at room temperature until a clear solution is obtained.
- Filter the precursor solution through a 0.22  $\mu\text{m}$  PTFE syringe filter before use to remove any particulate impurities.

## Protocol 2: Fabrication of Perovskite Solar Cells via Single-Step Blade Coating

This protocol details the fabrication of a planar perovskite solar cell using the lead acetate-based precursor.

Equipment:

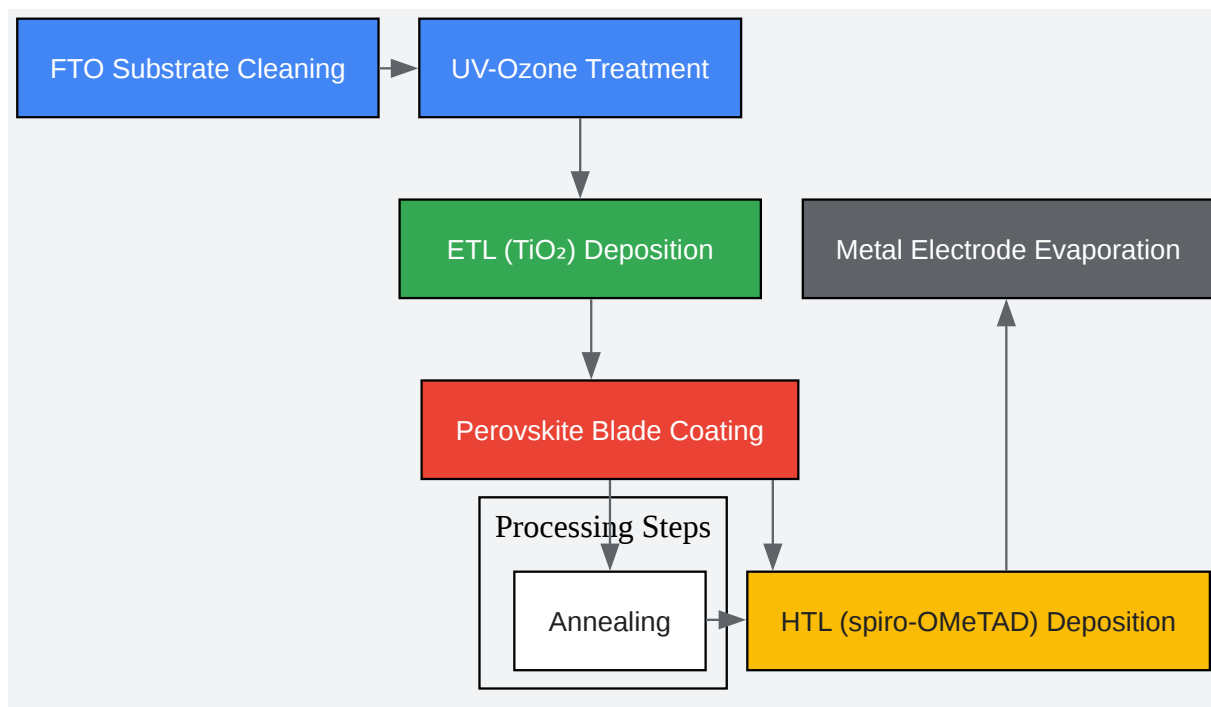
- Spin coater or blade coater
- Hotplate
- Thermal evaporator

Procedure:

- Substrate Preparation:
  - Clean FTO-coated glass substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
  - Dry the substrates with a nitrogen gun and treat with UV-Ozone for 15 minutes prior to depositing the subsequent layers.
- Deposition of Electron Transport Layer (ETL):

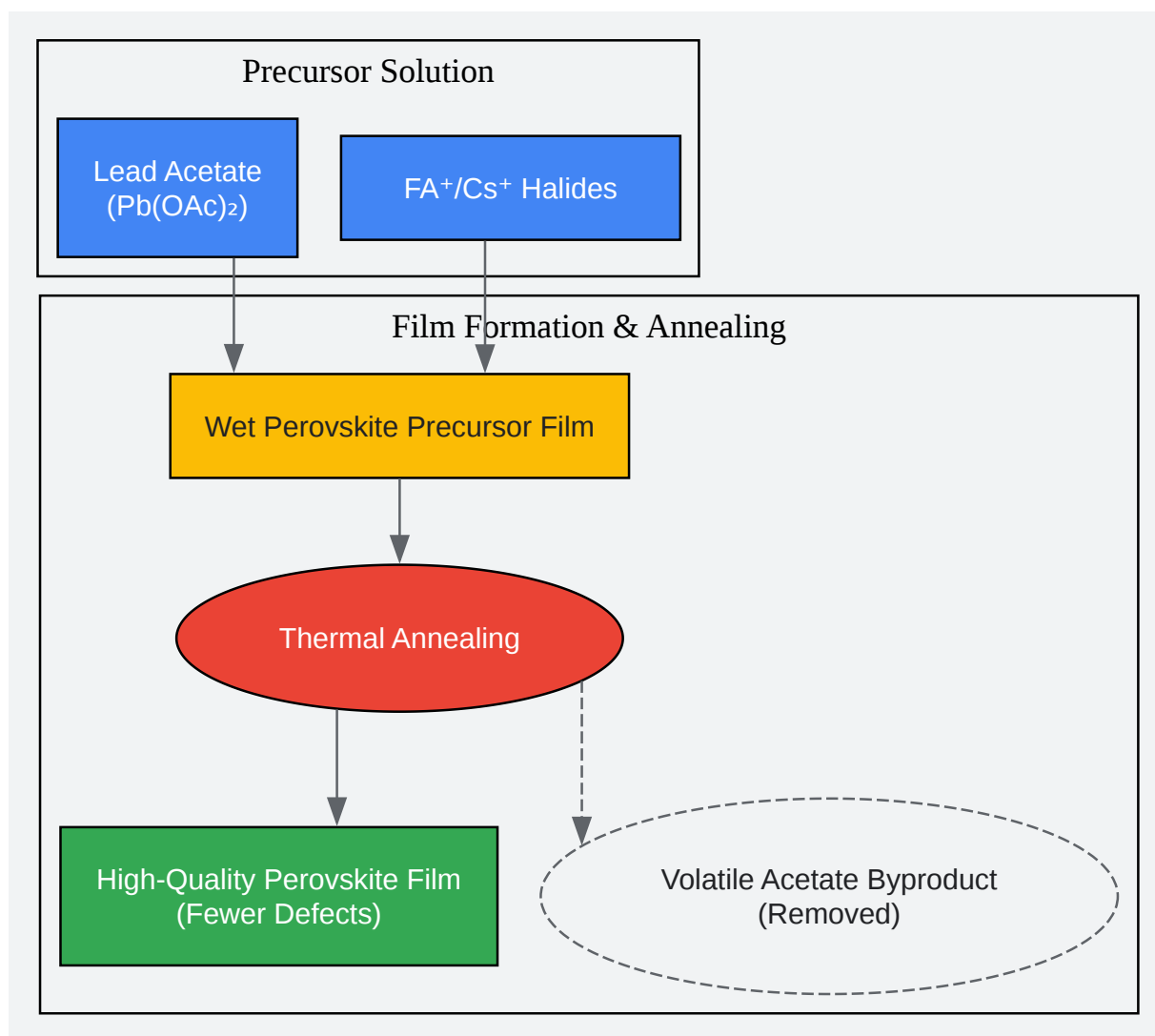
- Deposit a compact layer of  $\text{TiO}_2$  onto the FTO substrate using a method such as spin coating or spray pyrolysis, followed by annealing at an appropriate temperature.
- Perovskite Film Deposition (Blade Coating):
  - This step should be performed in an ambient laboratory environment.[\[2\]](#)
  - Dispense a controlled volume of the lead acetate-based perovskite precursor solution onto the  $\text{TiO}_2$ -coated substrate.
  - Use a blade coater to spread the solution evenly across the substrate at a constant speed to form a uniform wet film.
- Annealing:
  - Transfer the substrate to a hotplate and anneal at a specific temperature and duration to facilitate the removal of acetate and promote the crystallization of the perovskite film. The use of  $\text{NH}_4^+$  as a volatile cation aids in driving off the acetate during this step.[\[2\]](#)
- Deposition of Hole Transport Layer (HTL):
  - Deposit a layer of spiro-OMeTAD solution (containing additives like Li-TFSI and tBP) onto the perovskite film via spin coating.
- Deposition of Metal Electrode:
  - Finally, deposit a metal back contact (e.g., silver or gold) of approximately 80-100 nm thickness via thermal evaporation to complete the device.

## Visualizations



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Caption: Experimental workflow for perovskite solar cell fabrication.



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- To cite this document: BenchChem. [Application Notes and Protocols for Lead Carboxylates in Perovskite Solar Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15177139#lead-diundec-10-enoate-in-perovskite-solar-cells]

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